

Optimal storage conditions for IT1t dihydrochloride to maintain stability

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Compound of Interest

Compound Name: IT1t dihydrochloride

Cat. No.: B531015

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Technical Support Center: IT1t Dihydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information on the optimal storage conditions to maintain the stability of **IT1t dihydrochloride**, along with troubleshooting advice and experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **IT1t dihydrochloride**?

A1: For optimal stability, solid **IT1t dihydrochloride** should be stored in a tightly sealed container, protected from moisture. Recommended storage temperatures vary by supplier, so it is always best to consult the product-specific data sheet. Common recommendations include:

- Long-term storage: -20°C for up to 3 years.^[1]
- Short-term storage: +4°C for days to weeks.^[2]
- One supplier suggests storage at +4°C.^[3]^[4] Another indicates stability for at least 4 years when stored at -20°C.^[5]

Q2: How should I store **IT1t dihydrochloride** after reconstituting it in a solvent?

A2: Stock solutions of **IT1t dihydrochloride** should be aliquoted to avoid repeated freeze-thaw cycles and stored in tightly sealed vials. Recommended storage conditions for solutions are:

- -80°C for up to 6 months.[6][7]
- -20°C for up to 1 month.[6][7][8] It is generally recommended to use freshly prepared solutions on the same day if possible.[8]

Q3: What solvents can I use to dissolve **IT1t dihydrochloride**?

A3: **IT1t dihydrochloride** is soluble in both water and DMSO.[3][4] The maximum concentrations can vary, so it is advisable to consult the technical data sheet provided by the supplier. Some reported solubilities are:

- Up to 100 mM in water.[3][4]
- Up to 10 mM in DMSO.[3][4]
- Another source indicates solubility of ≥ 30 mg/mL in DMSO and 50 mg/mL in water (with sonication).[6][7]

Q4: Is **IT1t dihydrochloride** sensitive to light or moisture?

A4: The product should be stored away from moisture in a sealed container.[6][7] While specific light sensitivity data is not consistently provided, it is good laboratory practice to protect all research compounds from light, especially when in solution.

Q5: Will the stability of **IT1t dihydrochloride** be affected during shipping at ambient temperatures?

A5: Most suppliers ship **IT1t dihydrochloride** at ambient temperature as a non-hazardous chemical.[2] Short periods (less than a week) at temperatures higher than recommended for storage are not expected to significantly impact the product's efficacy or shelf life.[8]

Troubleshooting Guide

Q1: I'm having trouble dissolving the **IT1t dihydrochloride** powder. What should I do?

A1: If you encounter solubility issues, particularly in aqueous solutions, the use of sonication can aid dissolution.[6][7] Ensure you are using a fresh, high-purity solvent, as hygroscopic

DMSO can affect solubility.[6] For in vivo applications, specific formulations with co-solvents like PEG300, Tween-80, or SBE- β -CD may be required.[6][7]

Q2: I've noticed precipitation in my stock solution after thawing. Is it still usable?

A2: Precipitation can occur if the compound's solubility limit is exceeded at a lower temperature or if the solvent has evaporated. Before use, allow the vial to equilibrate to room temperature for at least 60 minutes.[8] You can try to redissolve the precipitate by gentle warming and vortexing or sonication. If the precipitate does not redissolve, it is recommended to prepare a fresh stock solution to ensure accurate concentration and avoid injecting particulate matter into your experiment.

Q3: My experimental results are inconsistent. Could this be related to the stability of my **IT1t dihydrochloride** solution?

A3: Inconsistent results can be a sign of compound degradation. To minimize this possibility, ensure you are following these best practices:

- Aliquot stock solutions to avoid multiple freeze-thaw cycles.
- Use solutions within the recommended time frame (e.g., up to 1 month at -20°C, up to 6 months at -80°C).[6][7]
- Prepare fresh working dilutions for each experiment.
- Before use, ensure the thawed solution is homogeneous and free of precipitation.

Data Presentation

Table 1: Recommended Storage Conditions for **IT1t Dihydrochloride**

Form	Temperature	Duration	Key Considerations
Solid	+4°C	Short-term	Protect from moisture. [2][3][4]
-20°C	Long-term (≥4 years)	Tightly sealed vial, protect from moisture. [1][5]	
Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[6] [7][8]
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[6] [7]	

Table 2: Solubility of **IT1t Dihydrochloride**

Solvent	Maximum Concentration (Supplier A)	Maximum Concentration (Supplier B)
Water	100 mM (47.96 mg/mL)[3][4]	50 mg/mL (with sonication)[6] [7]
DMSO	10 mM (4.8 mg/mL)[3][4]	≥ 30 mg/mL[6][7]

Experimental Protocols

Protocol: Preparation of IT1t Dihydrochloride Stock Solutions

This protocol outlines the steps for preparing stock solutions of **IT1t dihydrochloride** for in vitro experiments.

Materials:

- **IT1t dihydrochloride** powder

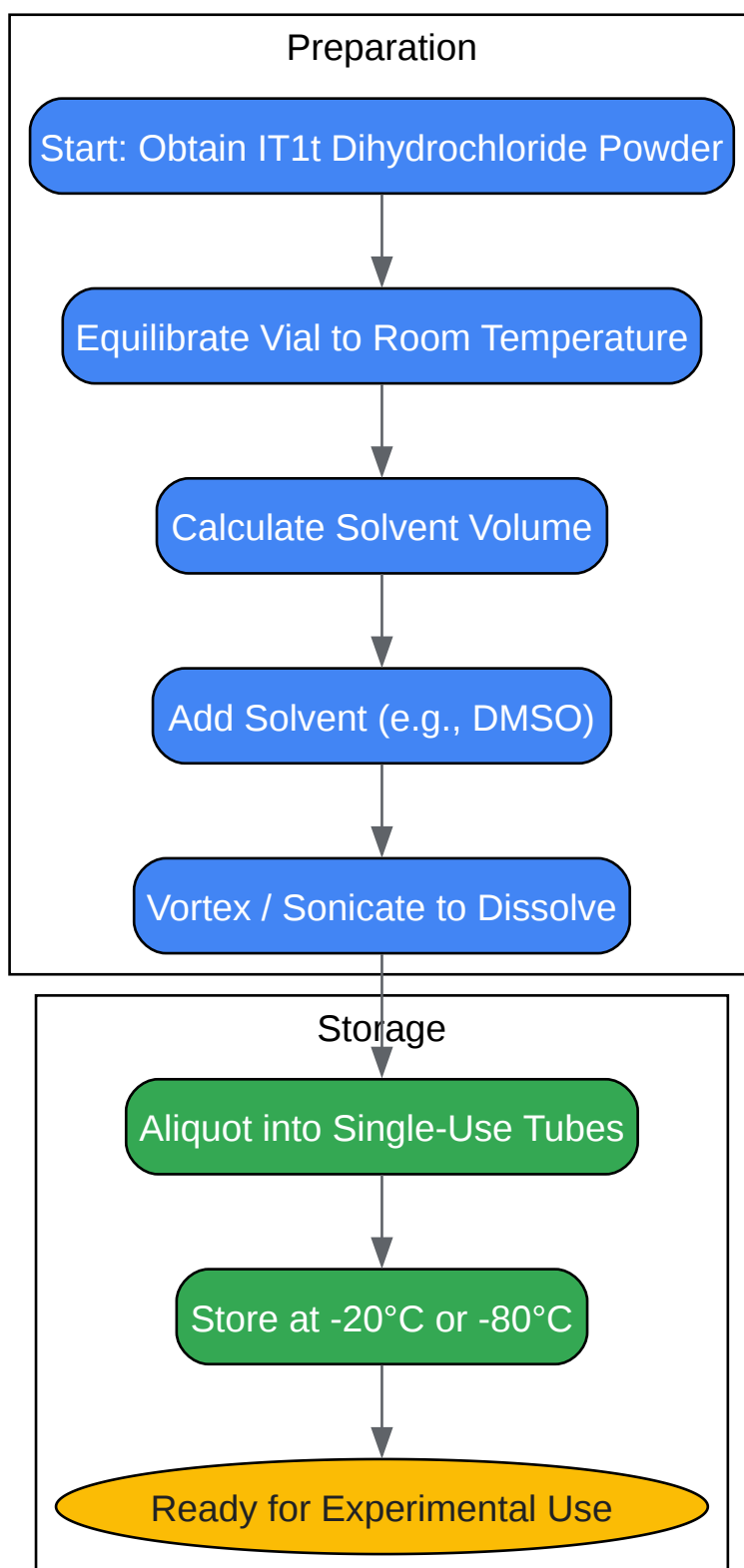
- Anhydrous DMSO or sterile, nuclease-free water
- Sterile, polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Before opening, allow the vial of **IT1t dihydrochloride** powder to equilibrate to room temperature for at least 60 minutes to prevent condensation.[8]
- Calculation: Calculate the volume of solvent needed to achieve the desired stock concentration. The molecular weight of **IT1t dihydrochloride** is 479.57 g/mol .[3][4]
 - Example for a 10 mM stock solution in DMSO:
 - Mass of **IT1t dihydrochloride** = 1 mg
 - Volume of DMSO = (1 mg) / (479.57 g/mol) / (10 mmol/L) = 0.2085 mL or 208.5 µL
- Reconstitution:
 - Carefully add the calculated volume of solvent (e.g., DMSO) to the vial containing the **IT1t dihydrochloride** powder.
 - Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.
 - If necessary, use a sonicator for a few minutes to aid dissolution, particularly for aqueous solutions.[6][7]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.

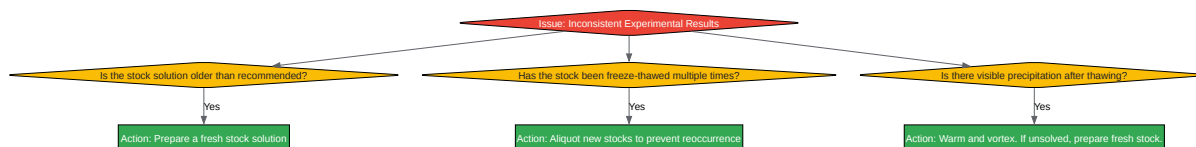
- Clearly label each aliquot with the compound name, concentration, date, and solvent.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[6]^[7]

Visualizations



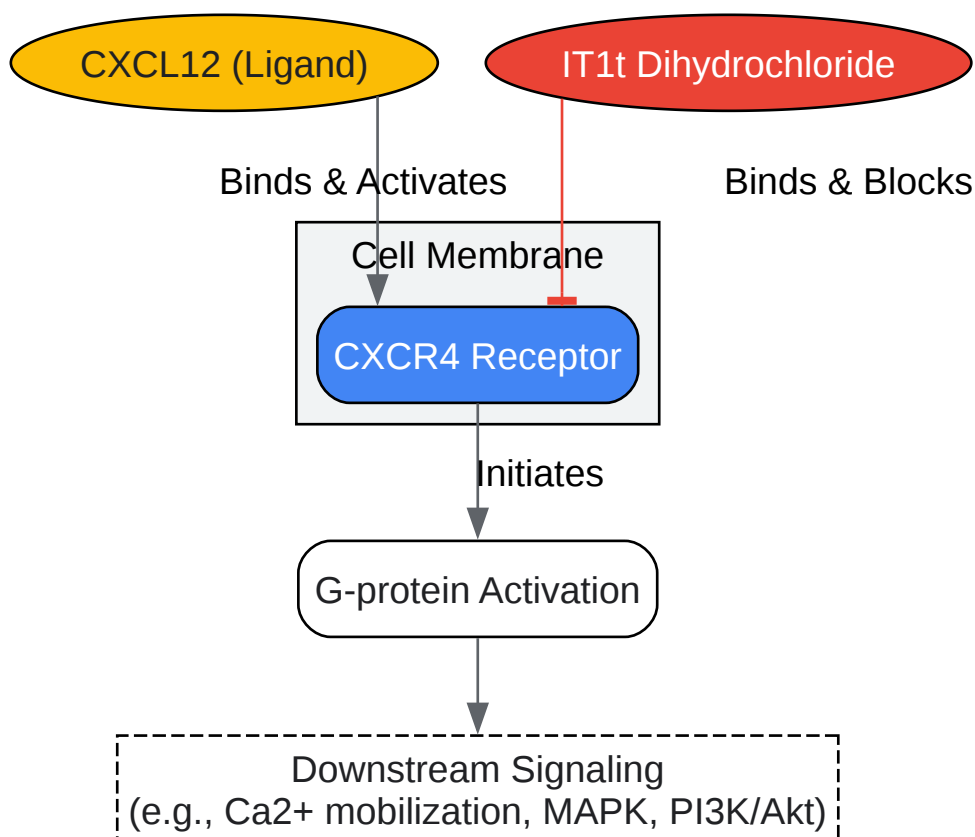
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Caption: Workflow for preparing **IT1t dihydrochloride** stock solutions.



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Caption: Troubleshooting logic for inconsistent experimental results.



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Caption: Simplified CXCR4 signaling pathway and IT1t antagonism.

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